

Application Notes and Protocols for AS1842856

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Compound of Interest

Compound Name: AS1842856

Cat. No.: B15582257

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Introduction

AS1842856 is a potent and cell-permeable small molecule inhibitor of the Forkhead box O1 (FOXO1) transcription factor. It selectively binds to the active, dephosphorylated form of FOXO1, thereby blocking its transcriptional activity with an IC₅₀ value in the nanomolar range (approximately 30-33 nM)[1][2]. By inhibiting FOXO1, **AS1842856** modulates a variety of cellular processes, making it a valuable tool for research in metabolism, oncology, and cell biology. These notes provide detailed information on its solubility and preparation in Dimethyl Sulfoxide (DMSO), along with protocols for its application in research settings.

Mechanism of Action

AS1842856 directly interferes with the function of FOXO1, a key downstream effector of the PI3K/Akt signaling pathway[3]. Under normal conditions, activation of the PI3K/Akt pathway leads to the phosphorylation of FOXO1, its exclusion from the nucleus, and subsequent inactivation. **AS1842856** specifically targets the remaining active, non-phosphorylated FOXO1 in the nucleus, preventing it from binding to DNA and transcribing its target genes[1]. This inhibition affects numerous pathways, including:

- Gluconeogenesis: Suppression of key gluconeogenic enzymes like G6Pase and PEPCK[1][4].
- Adipogenesis: Inhibition of pre-adipocyte differentiation[4].
- Apoptosis: Induction of apoptosis in certain cancer cell lines through the upregulation of pro-apoptotic genes like FAS and BIM[5].

- Autophagy: Potent suppression of autophagy processes[1][2].

Recent studies have also suggested that **AS1842856** may act as a direct inhibitor of glycogen synthase kinase 3 (GSK3)[6][7].

Quantitative Data Summary

Physicochemical Properties

| Property | Value | Reference(s) |
|-------------------|--|--------------|
| Molecular Formula | C ₁₈ H ₂₂ FN ₃ O ₃ | [8] |
| Molecular Weight | 347.38 g/mol | [2] |
| CAS Number | 836620-48-5 | [2][8] |
| Appearance | White to light yellow crystalline solid | [2][8] |

Solubility in DMSO

The solubility of **AS1842856** in DMSO can vary between suppliers. It is critical to use fresh, anhydrous DMSO, as the compound's solubility is reduced in the presence of moisture[1][2].

| Supplier/Source | Reported Solubility (in DMSO) | Notes |
|---------------------------|---|---|
| Selleck Chemicals | Up to 23 mg/mL (66.2 mM) | Fresh DMSO is recommended. [1] |
| MedchemExpress | 5 mg/mL (14.39 mM) | Requires sonication and warming to 60°C.[2] |
| Cayman Chemical | 0.5 mg/mL | - |
| Calbiochem®/Sigma-Aldrich | 5 mg/mL; also available as a pre-made 50 mM solution[9] | - |

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AS1842856** in DMSO.

Materials:

- **AS1842856** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Water bath or heat block (optional)
- Sonicator (optional)

Procedure:

- Pre-handling: Before opening, briefly centrifuge the vial of **AS1842856** powder to ensure all contents are at the bottom.
- Calculation: To prepare a 10 mM stock solution, calculate the required volume of DMSO. For 1 mg of **AS1842856** (MW = 347.38 g/mol):
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Molar Mass (g/mol)} * \text{Concentration (mol/L)})$
 - $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / (347.38 \text{ g/mol} * 0.010 \text{ mol/L})) * 1,000,000 = 287.87 \mu\text{L}$
- Dissolution: Carefully add 287.87 μL of anhydrous DMSO to the vial containing 1 mg of **AS1842856**.
- Mixing: Cap the vial tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.

- Aiding Solubility (if necessary): If the compound does not fully dissolve, warm the solution in a water bath set to 60°C for 5-10 minutes and/or sonicate the vial[2]. Vortex again.
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile cryovials to minimize freeze-thaw cycles[10].
- Long-term Storage: Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month[2][10].

Protocol 2: Application in Cell-Based Assays

This protocol provides a general workflow for treating cultured cells with **AS1842856**.

Materials:

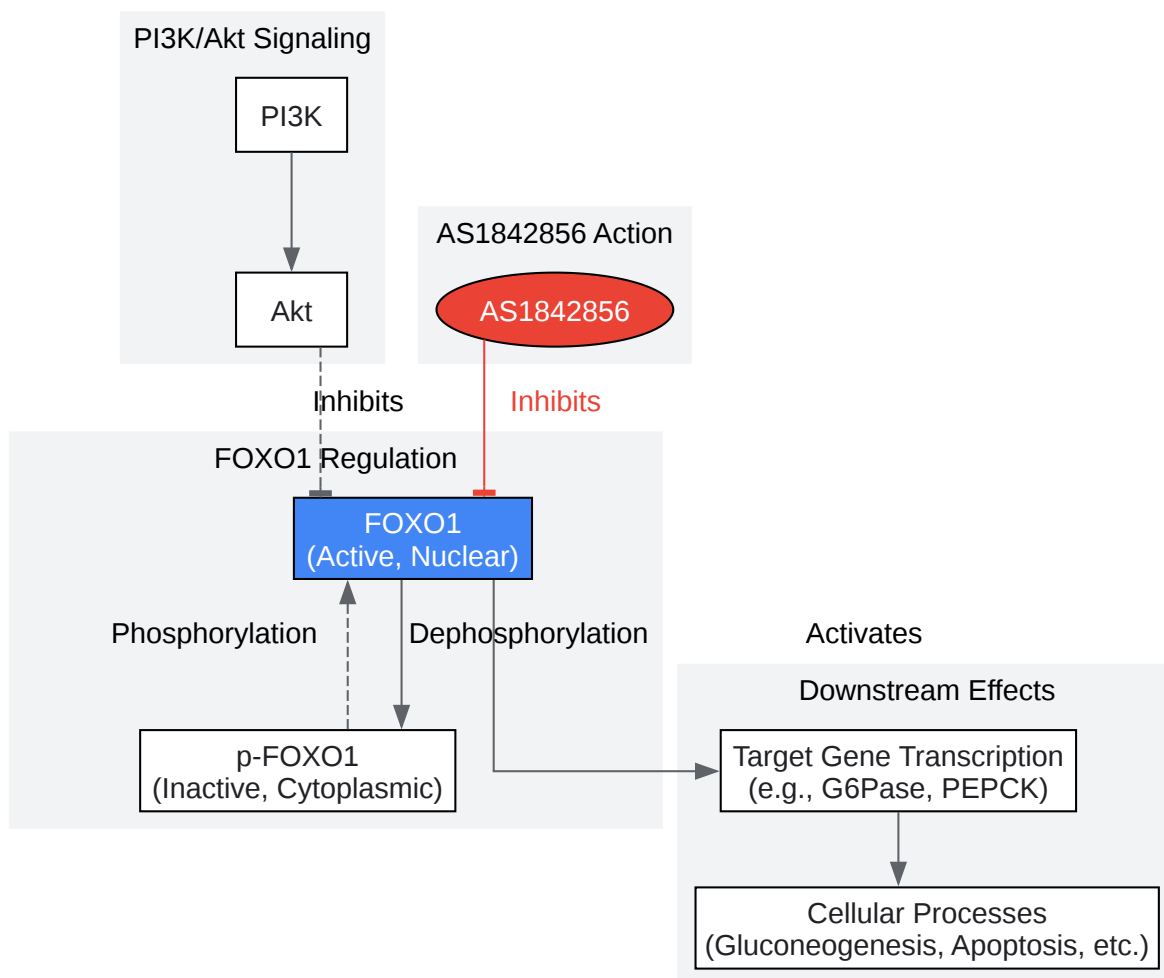
- 10 mM **AS1842856** stock solution in DMSO (from Protocol 1)
- Cultured cells in appropriate vessels (e.g., 96-well plates, 6-well plates)
- Complete cell culture medium
- Sterile pipette tips and tubes

Procedure:

- Thaw Stock Solution: Thaw one aliquot of the 10 mM **AS1842856** stock solution at room temperature.
- Prepare Working Solution: Prepare a series of dilutions from the stock solution using complete cell culture medium.
 - Important: To avoid precipitation, perform dilutions in a stepwise manner[10]. For a final concentration of 10 µM, first dilute the 10 mM stock 1:100 in medium (to get 100 µM), then dilute this intermediate solution 1:10 into the final cell culture volume.
 - DMSO Control: Ensure the final concentration of DMSO in the culture medium is less than 0.5% to prevent cytotoxicity[10][11]. Prepare a vehicle control using the same final concentration of DMSO in the medium without the inhibitor.

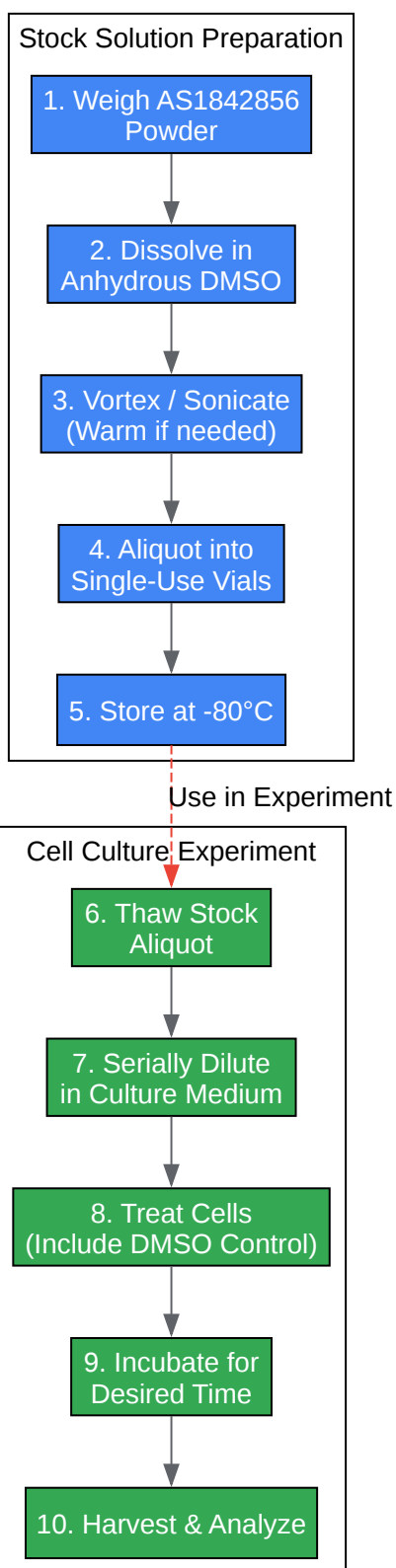
- Cell Treatment: Remove the existing medium from the cells and replace it with the medium containing the desired final concentration of **AS1842856** or the vehicle control.
- Incubation: Incubate the cells for the experimentally determined duration (e.g., 24, 48, or 72 hours).
- Downstream Analysis: Following incubation, harvest the cells for subsequent analysis, such as qRT-PCR for target gene expression (e.g., FAS, BIM), Western blotting for protein levels, or cell viability assays[5].

Visualizations



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Caption: Signaling pathway showing inhibition of FOXO1 by **AS1842856**.



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Caption: Experimental workflow for **AS1842856** preparation and use.

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